Navigating the Safe Handling of Isopropenyl Acetate: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name: *Isopropenylacetate*

Cat. No.: *B8374857*

Get Quote

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the use of isopropenyl acetate, a colorless, flammable liquid utilized in various organic syntheses. Adherence to these protocols is critical for ensuring a safe laboratory environment and the integrity of your research.

Essential Safety and Physical Properties

A thorough understanding of the physical and chemical properties of isopropenyl acetate is the foundation of its safe handling. This data is crucial for risk assessment and the implementation of appropriate safety controls.

© 2026 BenchChem. All rights reserved.

Property	Value
CAS Number	108-22-5
Molecular Formula	$C_5H_8O_2$
Molecular Weight	100.12 g/mol
Appearance	Clear, colorless liquid[1]
Odor	Fruity, ethereal odor
Boiling Point	94 °C (201 °F)[2]
Melting Point	-92.9 °C (-135.2 °F)[3][4]
Flash Point	19 °C (66.2 °F) - Closed Cup[2]
Density	0.922 g/mL at 20 °C[1]
Vapor Density	Heavier than air[1]
Autoignition Temperature	431 °C (808 °F)[3]
Solubility in Water	32.5 g/L at 20 °C

Occupational Exposure Limits: It is important to note that no specific occupational exposure limits (OELs) have been established for isopropenyl acetate by major regulatory bodies such as OSHA or NIOSH.[5][6] Therefore, it is crucial to handle this chemical with a high degree of caution and to minimize exposure through engineering controls and personal protective equipment.

Personal Protective Equipment (PPE) Protocol

The correct use of personal protective equipment is a non-negotiable aspect of handling isopropenyl acetate. The following PPE is mandatory to prevent skin and eye contact, and respiratory irritation.

© 2026 BenchChem. All rights reserved.

PPE Category	Specification
Eye and Face Protection	Chemical safety goggles or a full-face shield are required. Standard safety glasses are not sufficient.
Hand Protection	Wear appropriate chemical-resistant gloves. Nitrile or butyl rubber gloves are generally recommended, but it is essential to consult the glove manufacturer's compatibility chart.
Skin and Body Protection	A flame-retardant lab coat or chemical-resistant apron should be worn. Full-body protection may be necessary for large-scale operations or in the event of a spill. Ensure that all skin is covered.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If engineering controls are insufficient to maintain low vapor concentrations, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

Experimental Protocol for Safe Handling and Disposal

This step-by-step guide outlines the necessary procedures for safely handling isopropenyl acetate from acquisition to disposal.

Pre-Handling and Preparation

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the planned experiment.
- Fume Hood Verification: Ensure the chemical fume hood is functioning correctly.
- Gather Materials: Assemble all necessary equipment and reagents before introducing isopropenyl acetate.

© 2026 BenchChem. All rights reserved.

- Spill Kit: Confirm that a spill kit appropriate for flammable liquids is readily accessible.

Handling and Use

- Grounding: To prevent static discharge, which can ignite the flammable vapors, ensure that all containers and equipment are properly grounded and bonded.[5]
- Dispensing: Use only non-sparking tools and equipment when opening and dispensing isopropenyl acetate.[5]
- Heating: Avoid heating isopropenyl acetate over an open flame. Use a heating mantle, water bath, or other controlled heating source.
- Keep Containers Closed: Keep containers tightly sealed when not in use to minimize the release of flammable vapors.

Storage

- Location: Store isopropenyl acetate in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[5]
- Incompatible Materials: Keep it segregated from strong oxidizing agents, acids, and bases.
- Container Integrity: Ensure storage containers are in good condition and properly labeled.

First Aid Measures

- Inhalation: If inhaled, move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical attention.
- Skin Contact: In case of skin contact, immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: If the chemical enters the eyes, flush with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

© 2026 BenchChem. All rights reserved.

- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water. Seek immediate medical attention.

Spill and Emergency Procedures

- Small Spills: For minor spills, absorb the liquid with an inert material such as sand, vermiculite, or a commercial sorbent. Place the absorbed material in a sealed, labeled container for disposal.

- Large Spills: In the event of a large spill, evacuate the area immediately. Remove all ignition sources. If it is safe to do so, contain the spill. Contact your institution's environmental health and safety department or emergency response team.

- Fire: Isopropenyl acetate is highly flammable. Use a dry chemical, carbon dioxide, or alcohol-resistant foam extinguisher. Do not use a direct stream of water, as it may spread the fire.

Disposal Plan

- Waste Collection: Collect all isopropenyl acetate waste, including contaminated materials, in a designated, properly labeled, and sealed container.

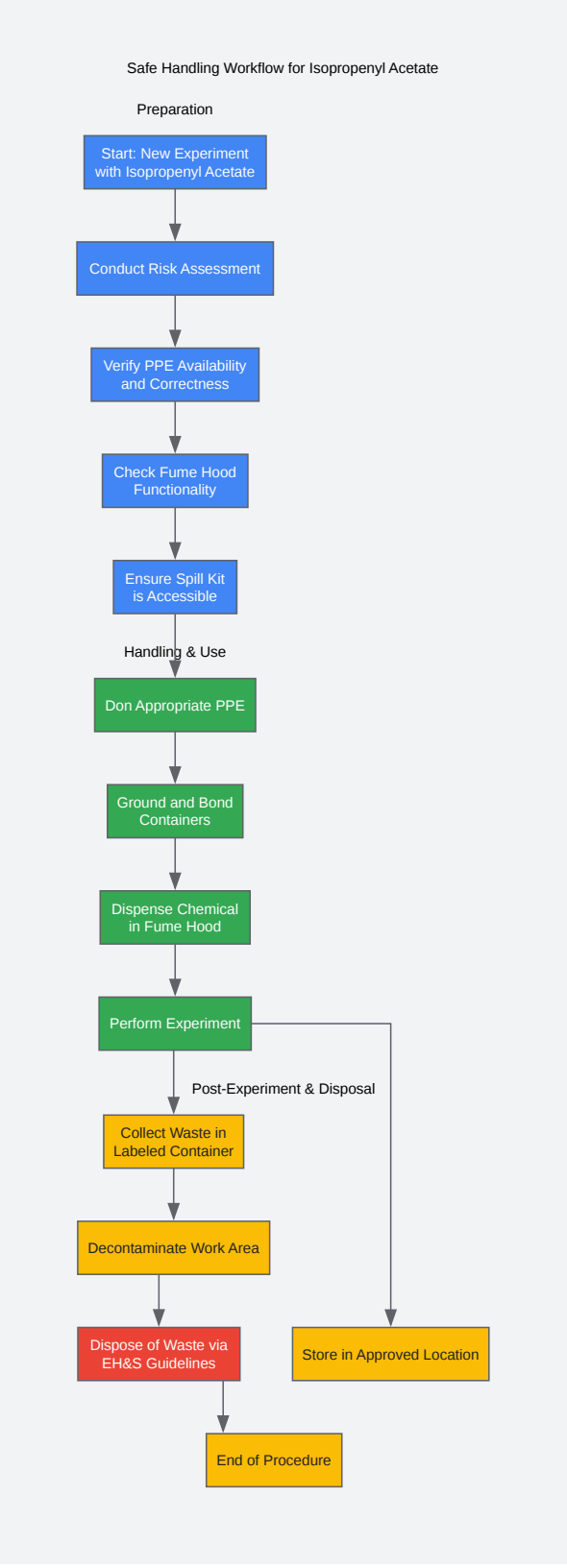
- Hazardous Waste: Isopropenyl acetate is considered a hazardous waste. Do not dispose of it down the drain.

- Institutional Guidelines: Adhere strictly to your institution's and local regulations for hazardous waste disposal. Contact your environmental health and safety department for specific procedures.

Workflow for Safe Handling of Isopropenyl Acetate

The following diagram illustrates the key decision points and procedural flow for safely managing isopropenyl acetate in a laboratory setting.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: A flowchart illustrating the procedural steps for the safe handling of isopropenyl acetate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Isopropenyl acetate | 108-22-5 [chemicalbook.com]
- 2. isopropenyl acetate, 108-22-5 [thegoodscentscompany.com]
- 3. Isopropenyl acetate | C5H8O2 | CID 7916 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Isopropenyl acetate - Wikipedia [en.wikipedia.org]
- 5. nj.gov [nj.gov]
- 6. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Navigating the Safe Handling of Isopropenyl Acetate: A Comprehensive Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8374857/docs#navigating-the-safe-handling-of-isopropenyl-acetate-a-comprehensive-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.